

# Suzuki-Miyaura coupling with (4-Ethoxy-2-fluorophenyl)boronic acid

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## Compound of Interest

Compound Name: (4-Ethoxy-2-fluorophenyl)boronic acid

Cat. No.: B1593157

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## The Suzuki-Miyaura Reaction: A Mechanistic Perspective

The Suzuki-Miyaura coupling is a cornerstone of modern organic synthesis, facilitating the formation of carbon-carbon bonds between  $sp^2$ -hybridized centers.<sup>[1][5]</sup> The reaction's success stems from its mild conditions, broad functional group tolerance, and the use of generally stable and less toxic organoboron reagents.<sup>[6][7]</sup> The catalytic cycle, driven by a palladium catalyst, is a finely orchestrated sequence of three fundamental steps: oxidative addition, transmetalation, and reductive elimination.<sup>[8][9]</sup>

## The Catalytic Cycle

The generally accepted mechanism begins with a catalytically active  $Pd(0)$  species.<sup>[8][10]</sup>

- **Oxidative Addition:** The cycle initiates with the insertion of the  $Pd(0)$  catalyst into the carbon-halide bond of the organic halide ( $Ar^1-X$ ), forming a  $Pd(II)$  intermediate.<sup>[5][11]</sup> This step is often rate-limiting, with reactivity trends favoring more easily broken bonds ( $I > Br > Cl$ ).<sup>[12]</sup>
- **Transmetalation:** This is the crucial step where the organic moiety from the boron reagent is transferred to the palladium center.<sup>[5]</sup> For this to occur efficiently, the boronic acid must first be activated by a base. The base reacts with the boronic acid ( $Ar^2-B(OH)_2$ ) to form a more

nucleophilic boronate species ( $\text{Ar}^2\text{-B(OH)}_3^-$ ).<sup>[13][14][15]</sup> This "ate" complex then transfers its aryl group to the Pd(II) center, displacing the halide.

- Reductive Elimination: In the final step, the two organic groups ( $\text{Ar}^1$  and  $\text{Ar}^2$ ) on the Pd(II) center couple and are eliminated from the metal, forming the desired biaryl product ( $\text{Ar}^1\text{-Ar}^2$ ). This process regenerates the Pd(0) catalyst, allowing it to re-enter the catalytic cycle.<sup>[5][10]</sup>

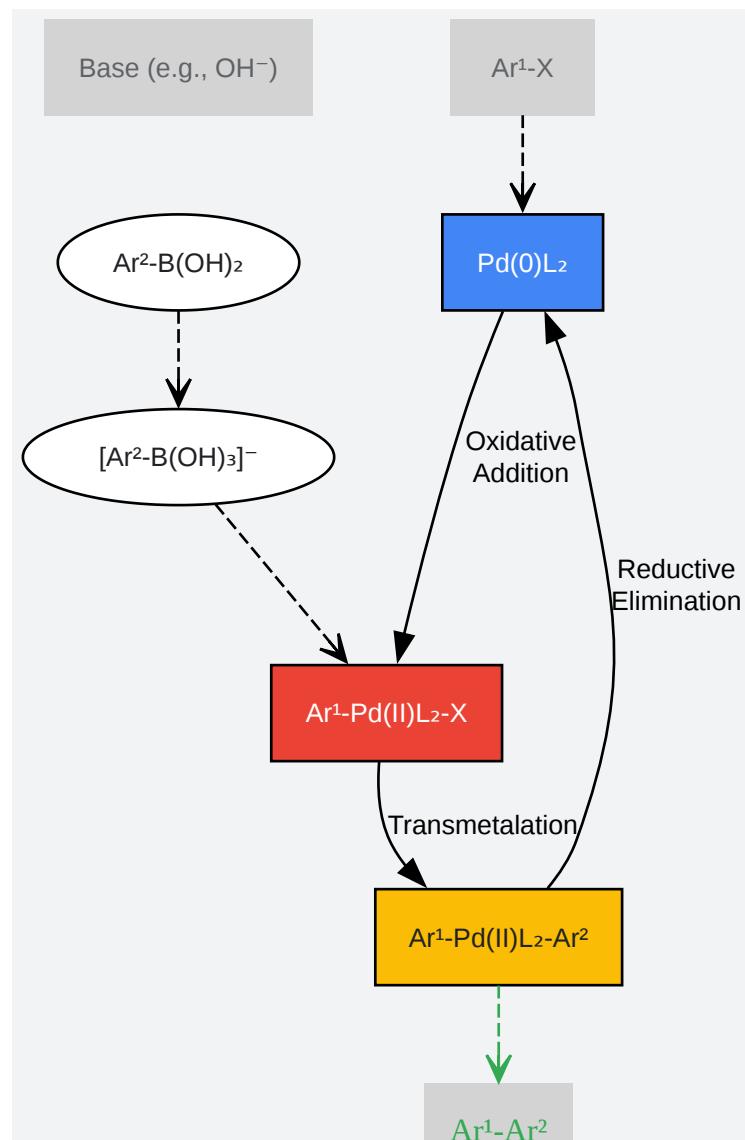


Fig. 1: The Suzuki-Miyaura Catalytic Cycle

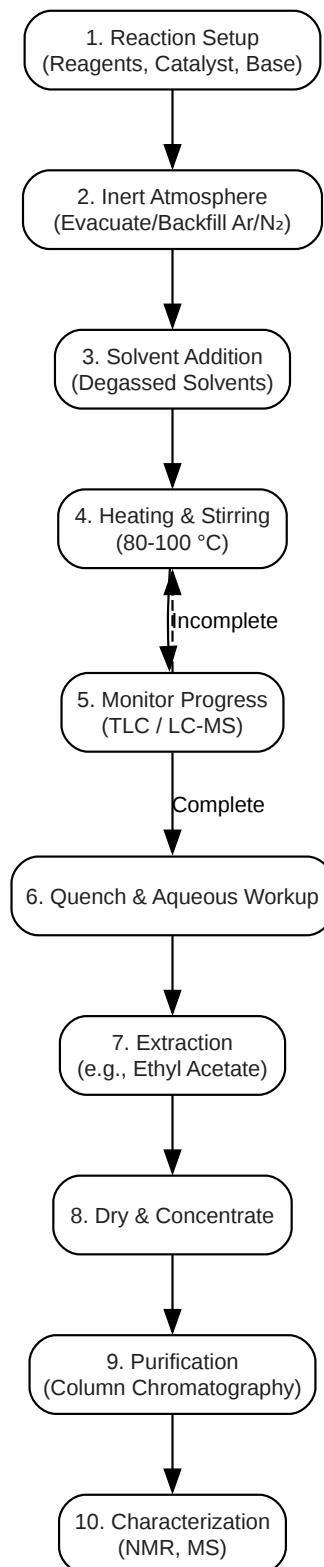


Fig. 2: General Experimental Workflow

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